

Synthesis of Mordant Orange 1: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Mordant Orange 1	
Cat. No.:	B1664777	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the synthesis route for **Mordant Orange 1**, also known as Alizarine Yellow R. The information compiled herein is intended for researchers, scientists, and professionals in the field of drug development and other related scientific disciplines. This guide offers a thorough examination of the chemical process, including a summary of materials, a step-by-step experimental protocol, and a visual representation of the synthesis pathway.

Core Synthesis Route

The synthesis of **Mordant Orange 1** is a classic example of an azo coupling reaction. The process involves two primary stages: the diazotization of an aromatic amine, followed by the coupling of the resulting diazonium salt with a coupling agent. In the case of **Mordant Orange 1**, the synthesis predominantly utilizes 4-nitroaniline as the aromatic amine and salicylic acid (or its sodium salt) as the coupling component.[1][2][3][4]

The overall reaction can be summarized as the diazotization of 4-nitroaniline and its subsequent coupling with 2-hydroxybenzoic acid (salicylic acid).[3]

Quantitative Data Summary

The following table outlines the key reactants and their specifications for the synthesis of **Mordant Orange 1**.



Reactant / Reagent	Molecular Formula	Molar Mass (g/mol)	Role
4-Nitroaniline	C6H6N2O2	138.12	Aromatic Amine (Diazo Component)
Sodium Nitrite	NaNO ₂	69.00	Diazotizing Agent
Hydrochloric Acid	HCI	36.46	Acidic Medium for Diazotization
Salicylic Acid	С7Н6О3	138.12	Coupling Component
Sodium Hydroxide	NaOH	40.00	Alkaline Medium for Coupling

Experimental Protocol

This section provides a detailed methodology for the synthesis of **Mordant Orange 1**.

Materials:

- 4-Nitroaniline
- Concentrated Hydrochloric Acid
- Sodium Nitrite
- Distilled Water
- Salicylic Acid
- Sodium Hydroxide
- Ice
- Beakers
- Stirring Rod
- pH indicator paper



Procedure:

Part 1: Diazotization of 4-Nitroaniline

- In a beaker, dissolve 0.01 mol of 4-nitroaniline in a mixture of concentrated hydrochloric acid and water (1:1 ratio).[1]
- Cool the resulting solution to 0-5°C in an ice bath with continuous stirring.
- In a separate beaker, prepare a solution of sodium nitrite.
- Slowly add the sodium nitrite solution dropwise to the cooled 4-nitroaniline solution. Maintain the temperature between 0-5°C throughout the addition.
- Continue stirring the mixture for approximately 45 minutes at this temperature to ensure the complete formation of the diazonium salt.[1]

Part 2: Azo Coupling

- In a separate beaker, dissolve 0.01 mole of salicylic acid in an aqueous solution of sodium hydroxide to form sodium salicylate.[1]
- Cool this solution to 0-5°C in an ice bath.
- Slowly add the previously prepared diazonium salt solution to the cold sodium salicylate solution with constant stirring.
- The coupling reaction is carried out under alkaline conditions. Continue stirring the reaction mixture at 0-5°C for about 2 hours.[1]

Part 3: Isolation of Mordant Orange 1

- After the coupling reaction is complete, neutralize the pH of the mixture to 6-7 by the appropriate addition of acid or base.[1]
- Upon neutralization, **Mordant Orange 1** will precipitate out of the solution as an orange to red powder.[1]

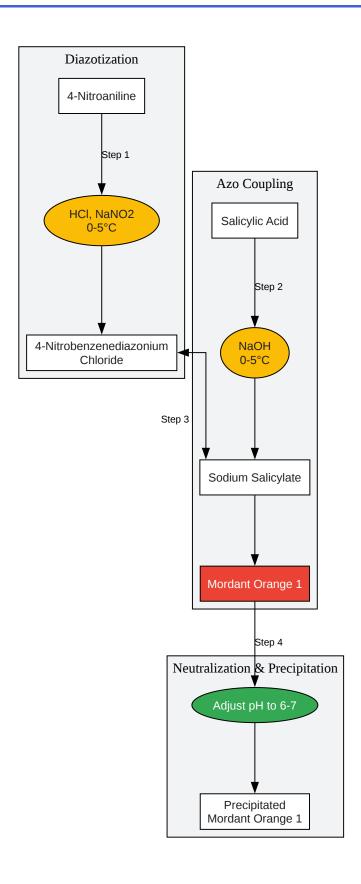


- Collect the precipitate by filtration.
- Wash the product with cold water to remove any unreacted starting materials and salts.
- The final product can be dried in an oven at a suitable temperature.

Synthesis Pathway Visualization

The following diagram illustrates the key steps in the synthesis of **Mordant Orange 1**.





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Caption: Synthesis pathway of Mordant Orange 1.



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